

Essential Safety and Operational Guide for 2-Methylthiazole-5-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylthiazole-5-carbaldehyde

Cat. No.: B182251

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This guide provides comprehensive safety protocols and logistical procedures for the handling and disposal of **2-Methylthiazole-5-carbaldehyde** (CAS No. 1003-60-7), a critical reagent in various research and development applications. Adherence to these guidelines is paramount for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

Property	Value
Molecular Formula	C5H5NOS ^[1]
Molecular Weight	127.17 g/mol ^[1]
Boiling Point	219.0±13.0 °C at 760 mmHg ^[2]
Density	1.3±0.1 g/cm3 ^[2]
Flash Point	86.2±19.8 °C ^[2]
Physical Form	Solid
Storage Temperature	Inert atmosphere, store in freezer, under -20°C

Hazard Identification and Personal Protective Equipment (PPE)

2-Methylthiazole-5-carbaldehyde is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin, eye, and respiratory irritation. [2][3]

Summary of Required Personal Protective Equipment

Protection Type	Specific Requirements	Rationale & Citations
Eye/Face Protection	Tightly fitting chemical safety goggles. A face shield is recommended when handling larger quantities or when there is a risk of splashing.	To protect against serious eye irritation.[3][4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A chemically resistant lab coat or apron must be worn.	To prevent skin contact, which can cause irritation.[2][3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available or if dust/aerosols may be generated, a NIOSH-approved respirator with appropriate cartridges (e.g., for organic vapors and particulates) is required.[2][3]	To prevent respiratory tract irritation from inhalation.[3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Methylthiazole-5-carbaldehyde** is crucial for safety. The following procedure outlines the necessary steps before, during, and after handling.

Pre-Operational Checks

- Verify Fume Hood Functionality: Ensure the chemical fume hood is operational and the sash is at the appropriate height.

- Assemble all Materials: Gather all necessary equipment, including the chemical container, spatulas, weighing paper, and reaction vessels, within the fume hood.
- Inspect PPE: Don and inspect all required PPE for any defects.

Handling Procedure

- Controlled Dispensing: Slowly open the container in the fume hood. Use a clean, dry spatula to dispense the solid material. Avoid creating dust.
- Accurate Weighing: If weighing is required, do so within the fume hood on a tared weighing paper or in a suitable container.
- Immediate Transfer: Promptly transfer the weighed chemical to the reaction vessel.
- Secure Container: Tightly close the main container of **2-Methylthiazole-5-carbaldehyde** immediately after use.

Post-Handling Procedures

- Decontamination of Tools: Clean all reusable equipment that came into contact with the chemical using an appropriate solvent.
- Work Area Cleaning: Wipe down the work surface within the fume hood.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.^[3]
- Proper Storage: Return the chemical container to its designated cold storage location.

Disposal Plan: Step-by-Step Procedure

Proper disposal of **2-Methylthiazole-5-carbaldehyde** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Place any contaminated disposable items such as gloves, weighing paper, and paper towels into a designated, labeled hazardous waste container.

- Unused Chemical: Unwanted or expired **2-Methylthiazole-5-carbaldehyde** should be disposed of as hazardous waste. Do not mix with other waste streams. Mix with sand or another inert absorbent material before placing it in a tightly closed container for disposal.[\[2\]](#)
- Liquid Waste: If the chemical is dissolved in a solvent, the resulting solution must be collected in a labeled hazardous waste container designated for flammable liquids.

Labeling and Storage of Waste

- Clear Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Methylthiazole-5-carbaldehyde**".
- Secure Storage: Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

Final Disposal

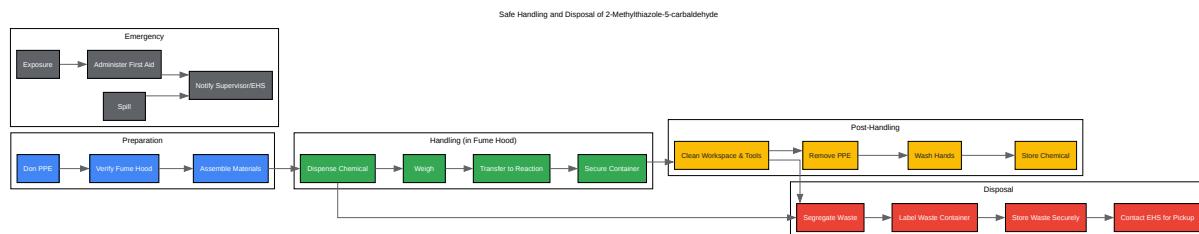
- Consult Regulations: Arrange for the disposal of all waste through your institution's environmental health and safety (EHS) office, following all local, state, and national regulations.[\[2\]](#)

Emergency Procedures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

Emergency Situation	First Aid and Response Measures
Skin Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [2]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [2]
Spill	Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite. [2] [6] Sweep up the material and place it in a sealed container for disposal. [2] Prevent the spill from entering drains or waterways. [2]

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Methylthiazole-5-carbaldehyde**.

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